

JXL069: Application Notes and Protocols for In Vivo Hair Growth Research

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Compound of Interest

Compound Name: JXL069

Cat. No.: B15574009

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage and administration of **JXL069** for in vivo research, specifically focusing on its application in murine models of hair growth. The protocols are based on published preclinical studies and are intended to guide researchers in designing and executing their experiments.

Introduction

JXL069 is a potent and selective inhibitor of the Mitochondrial Pyruvate Carrier (MPC).^{[1][2]} It is an analogue of the well-characterized MPC inhibitor UK-5099.^{[3][4]} **JXL069** has been investigated as a potential therapeutic agent for androgenetic alopecia, with preclinical studies demonstrating its efficacy in promoting hair growth in mice.^{[3][4][5]} The primary mechanism of action involves the inhibition of pyruvate transport into the mitochondria, leading to increased lactate production and the subsequent activation of hair follicle stem cells (HFSCs).^{[3][4]}

Quantitative Data Summary

The following table summarizes the key quantitative parameters for in vivo studies using **JXL069** and its parent compound, UK-5099.

Parameter	JXL069	UK-5099	Vehicle Control
Animal Model	C57BL/6J Mice[4]	C57BL/6J Mice[4]	C57BL/6J Mice[4]
Age of Animals	Postnatal day 50 (Telogen phase)[4]	Postnatal day 50 (Telogen phase)[4]	Postnatal day 50 (Telogen phase)[4]
Route of Administration	Topical[3][4]	Topical[4]	Topical[4]
Dosage/Concentration	20 μ M (in lotion)[4]	20 μ M (in lotion)[4]	Lotion only[4]
Frequency	Every other day[4]	Every other day[4]	Every other day[4]
Duration	2 weeks[4]	2 weeks[4]	2 weeks[4]
Observed Effect	Promoted obvious hair growth[3][4]	Robust acceleration of the hair cycle[4]	No pigmentation or hair growth[4]

Experimental Protocols

Animal Model

The recommended animal model for studying the in vivo effects of **JXL069** on hair growth is the C57BL/6J mouse.[4] These mice have a well-characterized hair cycle, and their black coat color allows for easy visualization of hair regrowth. To synchronize the hair follicles in the resting (telogen) phase, mice should be shaved at postnatal day 50.[4]

JXL069 Formulation

JXL069 is a small molecule that can be formulated for topical administration. While the exact composition of the "lotion" used in published studies is not detailed, a common vehicle for topical application in murine hair growth studies consists of a mixture of ethanol, propylene glycol, and water.

Example Vehicle Formulation:

- Ethanol (30%)
- Propylene Glycol (50%)

- Distilled Water (20%)

Preparation of 20 μ M **JXL069** Topical Solution:

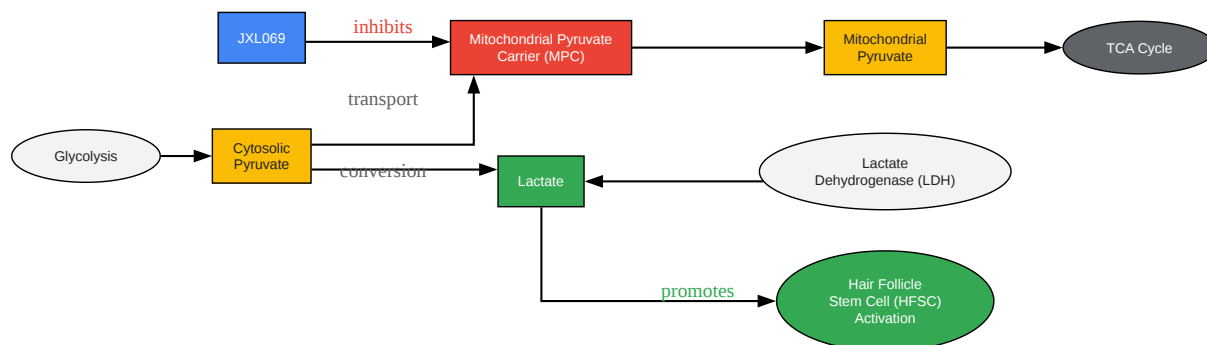
- Calculate the required amount of **JXL069** based on the desired volume of the final solution. The molar mass of **JXL069** is 439.317 g/mol .[\[2\]](#)
- Dissolve the calculated amount of **JXL069** in the ethanol component of the vehicle.
- Add the propylene glycol and distilled water to the ethanol-**JXL069** mixture.
- Vortex the solution until **JXL069** is completely dissolved and the solution is homogenous.
- Store the formulation at 4°C, protected from light.

Administration Protocol

- Acclimatize the C57BL/6J mice for at least one week before the start of the experiment.
- At postnatal day 50, anesthetize the mice and carefully shave a defined area on their dorsal skin to synchronize the hair follicles in the telogen phase.
- Divide the mice into experimental groups (e.g., Vehicle Control, **JXL069**-treated).
- Beginning the day after shaving, topically apply a consistent volume (e.g., 100-200 μ L) of the **JXL069** formulation or the vehicle control to the shaved area.
- Repeat the topical application every other day for a total of two weeks.[\[4\]](#)
- Monitor the mice daily for any signs of skin irritation or adverse effects.
- Document hair growth through photography at regular intervals (e.g., every 2-3 days). The first signs of hair growth (pigmentation) can be expected around day 8 of treatment, with a full coat of hair appearing by day 14.[\[4\]](#)

Visualizations

Signaling Pathway of JXL069 in Hair Follicle Stem Cell Activation





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